

# Application Note & Protocol: Growth of Strontium Thiosulphate Single Crystals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Strontium thiosulphate*

Cat. No.: *B079881*

[Get Quote](#)

This document provides a detailed protocol for the synthesis of **strontium thiosulphate** single crystals. The primary method described is the slow evaporation of an aqueous solution containing sodium thiosulphate and a strontium salt. This method has been successfully used to produce single crystals of **strontium thiosulphate** monohydrate ( $\text{SrS}_2\text{O}_3 \cdot \text{H}_2\text{O}$ ).

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Strontium thiosulphate** is an inorganic compound that can be crystallized in hydrated forms, most notably as a monohydrate and a pentahydrate ( $\text{SrS}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ ).<sup>[1][2]</sup> The growth of high-quality single crystals is essential for various scientific investigations, including crystallographic studies to determine its precise three-dimensional atomic structure. The protocol herein details a reliable method for obtaining single crystals of **strontium thiosulphate** monohydrate. The underlying principle of this method is the slow evaporation of a solvent from a saturated solution, which allows for the gradual and orderly arrangement of ions into a crystal lattice.

## Quantitative Data

The crystallographic data for **strontium thiosulphate** monohydrate provides essential information about the solid-state structure of the compound.

Table 1: Crystal Data and Structure Refinement for **Strontium Thiosulphate** Monohydrate ( $\text{SrS}_2\text{O}_3 \cdot \text{H}_2\text{O}$ )

Parameter	Value
Chemical formula	$\text{SrS}_2\text{O}_3 \cdot \text{H}_2\text{O}$
Formula weight ( g/mol )	217.76
Crystal system	Triclinic
Space group	P1
a (Å)	5.6263 (2)
b (Å)	8.0673 (3)
c (Å)	8.2341 (3)
$\alpha$ (°)	105.744 (3)
$\beta$ (°)	105.419 (3)
$\gamma$ (°)	90.878 (3)
Volume (Å <sup>3</sup> )	344.41 (2)
Z	2
Data sourced from Klein (2020).[3]	

## Experimental Protocol

This protocol is based on the method used for the synthesis of **strontium thiosulphate** monohydrate crystals.[2][4]

### 3.1. Materials and Reagents

- Sodium thiosulphate pentahydrate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ )
- Strontium nitrate ( $\text{Sr}(\text{NO}_3)_2$ )
- Deionized water
- Beakers

- Stirring rod
- Crystallization dish or beaker
- Parafilm or other means to slow evaporation

### 3.2. Procedure

- Preparation of Aqueous Solution:
  - Prepare an aqueous solution by dissolving sodium thiosulphate pentahydrate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ ) and strontium nitrate ( $\text{Sr}(\text{NO}_3)_2$ ) in deionized water at room temperature. [2][4] The exact concentrations are not specified in the literature, so starting with saturated or near-saturated solutions of both reactants is recommended. A possible starting point is the reaction:  $\text{Sr}(\text{NO}_3)_2 + \text{Na}_2\text{S}_2\text{O}_3 \rightarrow \text{SrS}_2\text{O}_3 + 2\text{NaNO}_3$ .
- Crystallization:
  - Store the resulting solution in a crystallization dish or beaker at room temperature.[4]
  - To promote the growth of large single crystals, the solvent should be allowed to evaporate very slowly. This can be achieved by covering the container with parafilm and piercing a few small holes in it. The process may take several months.[4]
- Crystal Isolation:
  - Single crystals will form as the solution becomes more concentrated due to solvent evaporation.[4]
  - Isolate the crystals from the highly concentrated mother liquor.[4] It is important to note that other crystalline by-products, such as sodium nitrate ( $\text{NaNO}_3$ ) and unreacted strontium nitrate, may also form.[4]
- Drying and Storage:
  - Carefully remove the desired **strontium thiosulphate** crystals and allow them to dry at room temperature.

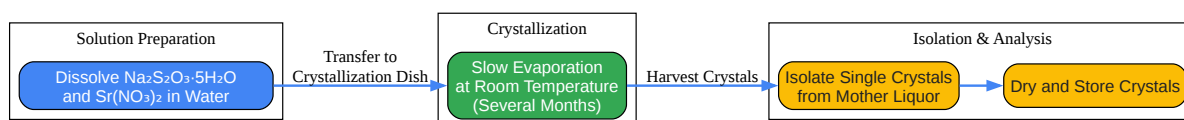
- Store the crystals in a well-sealed container to prevent dehydration or further reaction.

### 3.3. Important Considerations

- Aqueous solutions of sodium thiosulphate and strontium nitrate have a tendency to decompose, which can hinder the growth of large single crystals.[2][4] Patience and minimal disturbance of the crystallizing solution are key.
- The formation of **strontium thiosulphate** pentahydrate is also possible and may be a competing product.[2][4]

## Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **strontium thiosulphate** single crystals.



[Click to download full resolution via product page](#)

Caption: Workflow for **Strontium Thiosulphate** Crystal Growth.

## Concluding Remarks

The protocol described provides a straightforward and effective method for growing single crystals of **strontium thiosulphate** monohydrate. The key to success is maintaining a slow rate of evaporation to allow for the formation of well-ordered, large single crystals. The provided quantitative data and experimental workflow offer a solid foundation for researchers to reproduce and potentially optimize this crystallization process for their specific research needs.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. journals.iucr.org [journals.iucr.org]
- 3. Strontium thiosulphate | 15123-90-7 | Benchchem [benchchem.com]
- 4. Crystal structure of strontium thiosulfate monohydrate - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note & Protocol: Growth of Strontium Thiosulphate Single Crystals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079881#protocol-for-growing-single-crystals-of-strontium-thiosulphate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)